Spectroscopic Data of 7-Fluorobenzofuran: A Technical Guide

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Compound of Interest

Compound Name:	*7-Fluorobenzofuran*
CAS No.:	*24410-61-5*
Cat. No.:	*B1316722*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **7-Fluorobenzofuran**, a fluorinated heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of experimentally acquired spectra for this specific molecule, this guide presents high-quality predicted data for ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry, alongside characteristic Infrared (IR) absorption bands. Detailed, generalized experimental protocols for acquiring such data are also provided, followed by a logical workflow for spectroscopic analysis.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **7-Fluorobenzofuran**. These predictions are based on computational models and provide a reliable reference for the identification and characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Data for **7-Fluorobenzofuran**

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Atom Number	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	7.65	Doublet	2.2
H-3	6.80	Doublet	2.2
H-4	7.25	Multiplet	-
H-5	7.18	Multiplet	-
H-6	7.10	Multiplet	-

Solvent: $CDCl_3$, Reference: TMS (0 ppm)

Table 2: Predicted ^{13}C NMR Data for **7-Fluorobenzofuran**

Atom Number	Predicted Chemical Shift (δ, ppm)
C-2	145.5
C-3	107.0
C-3a	128.5
C-4	123.0
C-5	121.5
C-6	118.0
C-7	148.0 (d, $^1JCF \approx 245$ Hz)
C-7a	144.0

Solvent: $CDCl_3$, Reference: TMS (0 ppm)

Infrared (IR) Spectroscopy

Table 3: Characteristic IR Absorption Bands for **7-Fluorobenzofuran**

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Wavenumber (cm^{-1})	Vibration Type	Intensity
~3100-3000	Aromatic C-H stretch	Medium
~1620-1580	Aromatic C=C stretch	Medium-Strong
~1480-1440	Aromatic C=C stretch	Medium-Strong
~1250-1150	C-O-C asymmetric stretch (furan ring)	Strong
~1100-1000	C-F stretch	Strong
~880-740	Aromatic C-H out-of-plane bend	Strong

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Fragmentation Data for **7-Fluorobenzofuran**

m/z	Predicted Fragment	Relative Intensity
136	$[M]^+$ (Molecular Ion)	High
108	$[M - CO]^+$	Medium
82	$[M - CO - C_2H_2]^+$	Medium
75	$[C_6H_3]^+$	Low

Ionization Method: Electron Ionization (EI)

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic experiments cited. These protocols are standard for the analysis of aromatic heterocyclic compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

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- Dissolve 5-25 mg of the **7-Fluorobenzofuran** sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$).[1]
- For ^{13}C NMR, a higher concentration (50-100 mg) may be required to obtain a good signal-to-noise ratio in a reasonable time.[1]
- Transfer the solution to a clean, dry 5 mm NMR tube.
- If required, add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.[1]

2. ^{1}H NMR Spectroscopy Protocol:

- Place the NMR tube in the spectrometer's probe.
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity and optimize the spectral resolution.
- Acquire the ^{1}H NMR spectrum using a standard single-pulse experiment.
- Set appropriate parameters, including the spectral width, acquisition time, and relaxation delay.
- Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phase correction, and baseline correction.
- Integrate the signals to determine the relative number of protons.

3. ^{13}C NMR Spectroscopy Protocol:

- Follow the same sample preparation and initial spectrometer setup as for ^{1}H NMR.
- Acquire the ^{13}C NMR spectrum using a standard proton-decoupled pulse sequence (e.g., zgpg30 on Bruker instruments).[2]
- Set the number of scans to achieve an adequate signal-to-noise ratio, which will be significantly higher than for ^{1}H NMR due to the low natural abundance of ^{13}C.[2]

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- Employ a suitable relaxation delay (d1) to ensure accurate signal integration if quantitative analysis is needed.[2]
- Process the data similarly to the ^{1}H NMR spectrum, including Fourier transformation, phasing, and baseline correction.[2]
- Reference the spectrum using the solvent peak or an internal standard.[2]

Infrared (IR) Spectroscopy

1. Sample Preparation:

- For Liquid Samples (if **7-Fluorobenzofuran** is liquid at room temperature): Place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to form a thin film.
- For Solid Samples:
  - KBr Pellet Method: Grind 1-2 mg of the solid sample with ~100 mg of dry KBr powder. Press the mixture into a thin, transparent pellet using a hydraulic press.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal. This is a common and convenient method for obtaining IR spectra of solids and liquids.[3]

2. Data Acquisition:

- Place the sample (salt plates, KBr pellet, or ATR accessory) in the sample compartment of the IR spectrometer.
- Record a background spectrum of the empty sample holder (or clean ATR crystal).
- Record the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to produce the final transmittance or absorbance spectrum.
- The typical scanning range is from 4000 to 400 cm^{-1}.[4]

Mass Spectrometry (MS)

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1. Sample Preparation and Introduction:

- Dissolve a small amount of the sample (typically <1 mg/mL) in a suitable volatile solvent (e.g., methanol, acetonitrile).
- The sample can be introduced into the mass spectrometer via direct infusion using a syringe pump or through a chromatographic system like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS). For a relatively volatile compound like **7-Fluorobenzofuran**, GC-MS is a common choice.

2. Data Acquisition (Electron Ionization - EI):

- The sample is introduced into the ion source, which is under high vacuum.
- In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- The resulting positively charged ions (molecular ion and fragment ions) are accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion, generating the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic identification of an organic compound like **7-Fluorobenzofuran**.

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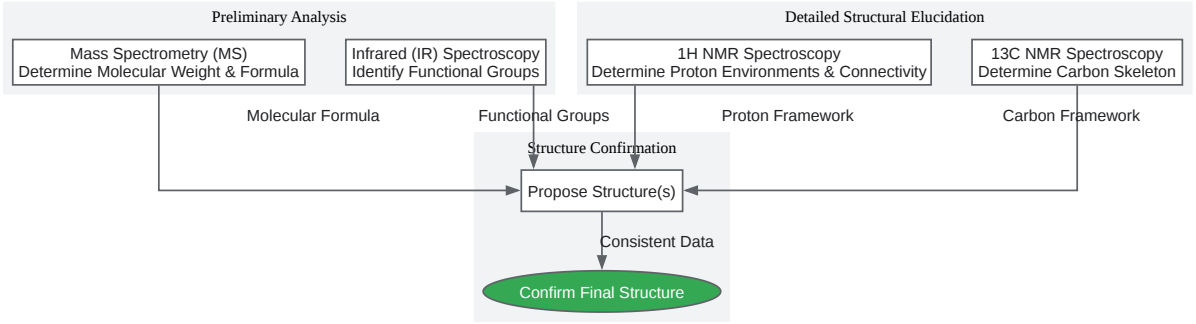

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Caption: Workflow for Spectroscopic Identification of Organic Compounds.

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